

# Application Notes and Protocols: BMS-935177

## Stock Solution Preparation and Storage

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### Compound of Interest

Compound Name: BMS-935177

Cat. No.: B606271

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## Abstract

These application notes provide a comprehensive guide for the preparation and storage of stock solutions of **BMS-935177**, a potent and reversible inhibitor of Bruton's Tyrosine Kinase (BTK). Adherence to these protocols is crucial for ensuring the stability, and activity of the compound for reliable and reproducible experimental results. This document includes detailed information on the physicochemical properties of **BMS-935177**, step-by-step instructions for stock solution preparation, and recommended storage conditions.

## Physicochemical Properties

**BMS-935177** is a small molecule inhibitor with the following properties:

Property	Value	Source
Molecular Formula	C <sub>31</sub> H <sub>26</sub> N <sub>4</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	502.57 g/mol	[1][3]
CAS Number	1231889-53-4	[1][2]
Appearance	Crystalline solid	[4]

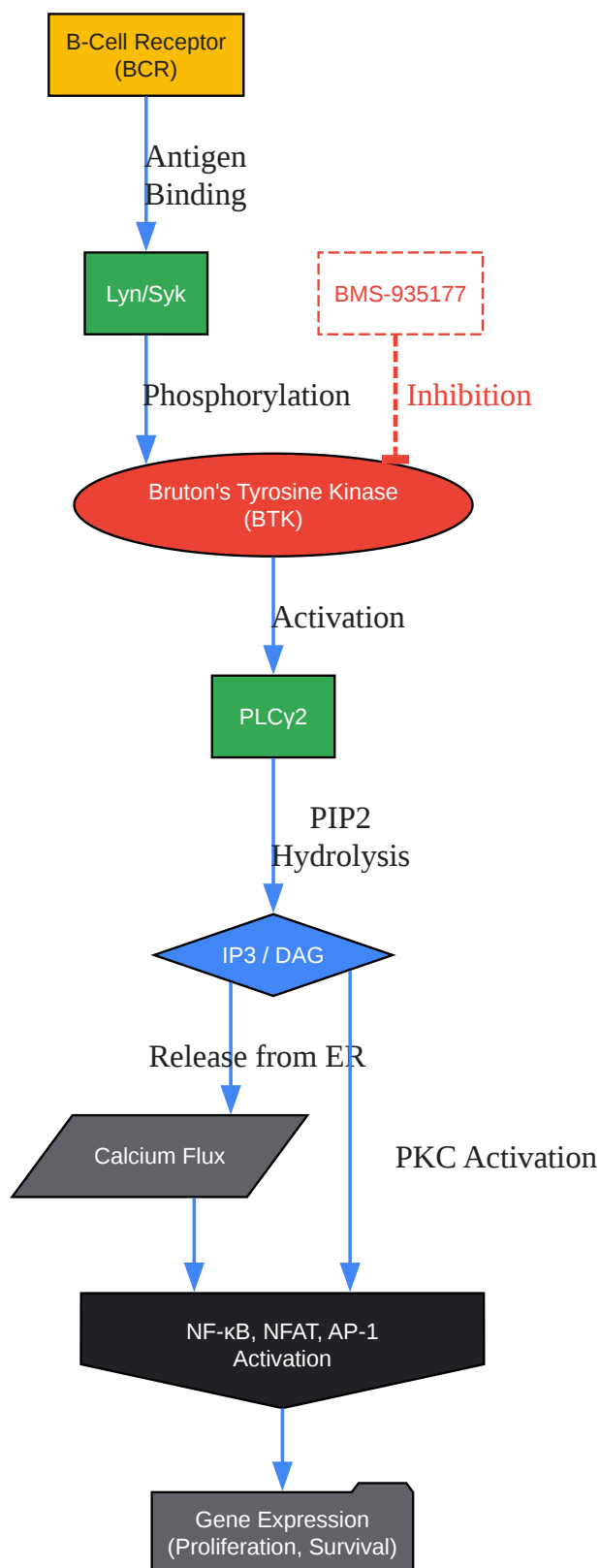
## Solubility

The solubility of **BMS-935177** in common laboratory solvents is summarized below. It is essential to use fresh, high-purity solvents to achieve optimal dissolution.

Solvent	Solubility	Concentration (mM)	Notes	Source
DMSO	100 mg/mL	198.98 mM	Use fresh DMSO as moisture can reduce solubility.	[2][5]
Ethanol	88 - 100 mg/mL	~175.1 - 198.98 mM	[1][2]	
Water	Insoluble	-	[1][2]	

## Mechanism of Action and Signaling Pathway

**BMS-935177** is a potent and selective reversible inhibitor of Bruton's tyrosine kinase (BTK), with an IC<sub>50</sub> of approximately 2.8 to 3 nM.[2][6][7] BTK is a critical component of the B-cell receptor (BCR) signaling pathway, which plays a central role in B-cell development, proliferation, and survival.[8][9][10] By inhibiting BTK, **BMS-935177** effectively blocks downstream signaling cascades, leading to the inhibition of calcium flux and CD69 surface expression in B cells.[2][3]



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**Figure 1:** Simplified diagram of the BTK signaling pathway and the inhibitory action of **BMS-935177**.

## Experimental Protocols

### Materials and Equipment

- **BMS-935177** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

### Stock Solution Preparation Protocol

This protocol describes the preparation of a 10 mM stock solution of **BMS-935177** in DMSO.

- **Preparation:** Before opening, bring the vial of **BMS-935177** powder to room temperature. This prevents the condensation of moisture, which can affect the compound's stability and solubility.
- **Weighing:** Accurately weigh the desired amount of **BMS-935177** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.026 mg of **BMS-935177**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **BMS-935177** powder. To continue the example, add 1 mL of DMSO to 5.026 mg of the compound.
- **Mixing:** Cap the vial securely and vortex thoroughly until the powder is completely dissolved. The resulting solution should be clear and free of any visible particulates. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary, but avoid excessive heat.

- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)[\[2\]](#)

## Molarity Calculation

The following formula can be used to calculate the mass of **BMS-935177** required to prepare a stock solution of a specific concentration and volume:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for a 10 mM Stock Solution in 1 mL:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 502.57 \text{ g/mol} = 5.0257 \text{ mg}$$

## Storage and Stability

Proper storage is critical to maintain the biological activity of **BMS-935177**.

### Solid Compound

Storage Condition	Duration	Source
-20°C (Lyophilized)	Up to 3 years	<a href="#">[1]</a> <a href="#">[2]</a>

The solid powder should be stored in a tightly sealed container, protected from light and moisture.

### Stock Solutions

Storage Condition	Solvent	Duration	Source
-80°C	DMSO	Up to 2 years	<a href="#">[6]</a>
-20°C	DMSO	Up to 1 month	<a href="#">[1]</a> <a href="#">[2]</a>

Aliquoted stock solutions should be stored at the recommended temperatures to ensure long-term stability. Avoid repeated freeze-thaw cycles. When stored at -80°C, the solution should be used within two years, and when stored at -20°C, it should be used within one year.[\[6\]](#)

## Safety Precautions

**BMS-935177** is intended for research use only. Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. All handling of the powder should be conducted in a chemical fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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